

Spectroscopic Profile of 4-Methylcyclohexanone Oxime: A Technical Guide

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Compound of Interest

Compound Name: 4-Methylcyclohexanone oxime

CAS No.: 4994-13-2

Cat. No.: B1267576

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **4-Methylcyclohexanone oxime**, a versatile synthetic intermediate. Due to the limited availability of experimentally verified high-resolution spectral data for this specific compound in publicly accessible literature, this guide presents a combination of predicted data, key mass spectrometry information, and, for comparative purposes, experimental data of the closely related cyclohexanone oxime. Detailed experimental protocols for the acquisition of such spectroscopic data are also provided.

Chemical Structure and Properties

4-Methylcyclohexanone oxime ($C_7H_{13}NO$) is a derivative of 4-methylcyclohexanone, formed through a condensation reaction with hydroxylamine.^[1] The presence of the C=N double bond in the oxime functional group allows for the existence of E/Z isomers. The methyl group at the 4-position influences the compound's reactivity and spectroscopic properties.

Molecular Weight: 127.18 g/mol ^{[2][3]} Exact Mass: 127.099714038 Da^[2]

Spectroscopic Data

The following sections present the available and predicted spectroscopic data for **4-Methylcyclohexanone oxime**. For a practical reference, experimental data for cyclohexanone oxime is also included.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H NMR Spectroscopy

Experimentally verified high-resolution ¹H NMR data for **4-Methylcyclohexanone oxime** is not widely published.^[1] However, the expected chemical shifts can be predicted based on the structure and comparison with similar compounds. The cyclohexane ring protons are expected to appear as complex multiplets. The protons on the carbons alpha to the C=N bond (positions 2 and 6) would be the most deshielded of the ring protons. The methyl group at the C4 position is anticipated to be a doublet, and the oxime hydroxyl proton typically appears as a broad singlet with a chemical shift that is highly dependent on solvent and concentration.^[1]

Table 1: Predicted ¹H NMR Chemical Shifts for **4-Methylcyclohexanone Oxime**

Protons	Predicted Chemical Shift (ppm)	Multiplicity
Cyclohexane Ring Protons	1.50 - 2.60	Multiplet
Protons at C2 and C6	2.20 - 2.60	Multiplet
Methyl Protons at C4	0.90 - 1.10	Doublet
Proton at C4	Multiplet	Multiplet
Oxime OH	8.0 - 11.0	Broad Singlet

For comparison, the experimental ¹H NMR data for cyclohexanone oxime is provided below.

Table 2: Experimental ¹H NMR Data for Cyclohexanone Oxime^[1]

Protons	Chemical Shift (ppm)	Multiplicity
Ring Protons	2.54 - 2.49	m
Ring Protons	2.30 - 2.10	m
Ring Protons	1.80 - 1.60	m

¹³C NMR Spectroscopy

Specific experimental ¹³C NMR data for **4-Methylcyclohexanone oxime** is not readily available in published literature. For comparative purposes, the experimental ¹³C NMR data for cyclohexanone oxime is presented.

Table 3: Experimental ¹³C NMR Data for Cyclohexanone Oxime[1]

Carbon	Chemical Shift (ppm)
C=N	161
Ring CH ₂	32.3
Ring CH ₂	27.0
Ring CH ₂	25.9
Ring CH ₂	25.7
Ring CH ₂	24.6

Infrared (IR) Spectroscopy

The FT-IR spectrum of **4-Methylcyclohexanone oxime** is expected to show characteristic absorption bands for its functional groups.[1]

Table 4: Predicted IR Absorption Bands for **4-Methylcyclohexanone Oxime**[1]

Functional Group	Predicted Absorption Range (cm ⁻¹)	Vibration
O-H (oxime)	3100 - 3600	Stretching (broad)
C-H (alkane)	2850 - 3000	Stretching
C=N (oxime)	~1650	Stretching
N-O	~930	Stretching

For comparison, the experimental IR data for cyclohexanone oxime is provided below.

Table 5: Experimental IR Data for Cyclohexanone Oxime (liquid film)[1]

Functional Group	Absorption (cm ⁻¹)	Vibration
O-H	3188	Stretching
C-H	2932, 2860	Stretching
C=N	1664	Stretching

Mass Spectrometry (MS)

The mass spectrum of **4-Methylcyclohexanone oxime** would show a molecular ion peak corresponding to its molecular weight. High-resolution mass spectrometry (HRMS) provides the exact mass. Predicted m/z values for common adducts are also available.[4]

Table 6: Mass Spectrometry Data for **4-Methylcyclohexanone Oxime**

Parameter	Value
Molecular Weight	127.18[2][3]
Exact Mass	127.099714038[2]
Predicted [M+H] ⁺	128.10700[4]
Predicted [M+Na] ⁺	150.08894[4]
Predicted [M-H] ⁻	126.09244[4]
Predicted [M] ⁺	127.09917[4]

Experimental Protocols

The following are generalized protocols for the acquisition of spectroscopic data for a solid organic compound like **4-Methylcyclohexanone oxime**.

NMR Spectroscopy

Sample Preparation:

- Weigh approximately 5-10 mg of the solid sample.
- Dissolve the sample in approximately 0.6-0.7 mL of a deuterated solvent (e.g., CDCl₃, DMSO-d₆) in an NMR tube.
- Ensure the sample is fully dissolved. If necessary, gently warm the solution or use sonication.

¹H NMR Acquisition:

- Insert the NMR tube into the spectrometer.
- Lock the spectrometer on the deuterium signal of the solvent.
- Shim the magnetic field to achieve homogeneity.

- Acquire the ^1H NMR spectrum using a standard pulse sequence. Key parameters include the spectral width, number of scans, and relaxation delay.

^{13}C NMR Acquisition:

- Following ^1H NMR acquisition, switch the spectrometer to the ^{13}C channel.
- Use a standard proton-decoupled pulse sequence to acquire the ^{13}C NMR spectrum. This results in a spectrum where each unique carbon appears as a singlet.
- A larger number of scans is typically required for ^{13}C NMR due to the low natural abundance of the ^{13}C isotope.

FT-IR Spectroscopy

Sample Preparation (Thin Solid Film):

- Dissolve a small amount of the solid sample in a volatile solvent (e.g., dichloromethane or acetone).
- Place a drop of the solution onto a salt plate (e.g., KBr or NaCl).
- Allow the solvent to evaporate, leaving a thin film of the solid sample on the plate.

Data Acquisition:

- Place the salt plate in the sample holder of the FT-IR spectrometer.
- Acquire a background spectrum of the clean, empty sample holder.
- Acquire the sample spectrum. The instrument software will automatically ratio the sample spectrum against the background spectrum to produce the final absorbance or transmittance spectrum.

Mass Spectrometry

Sample Preparation:

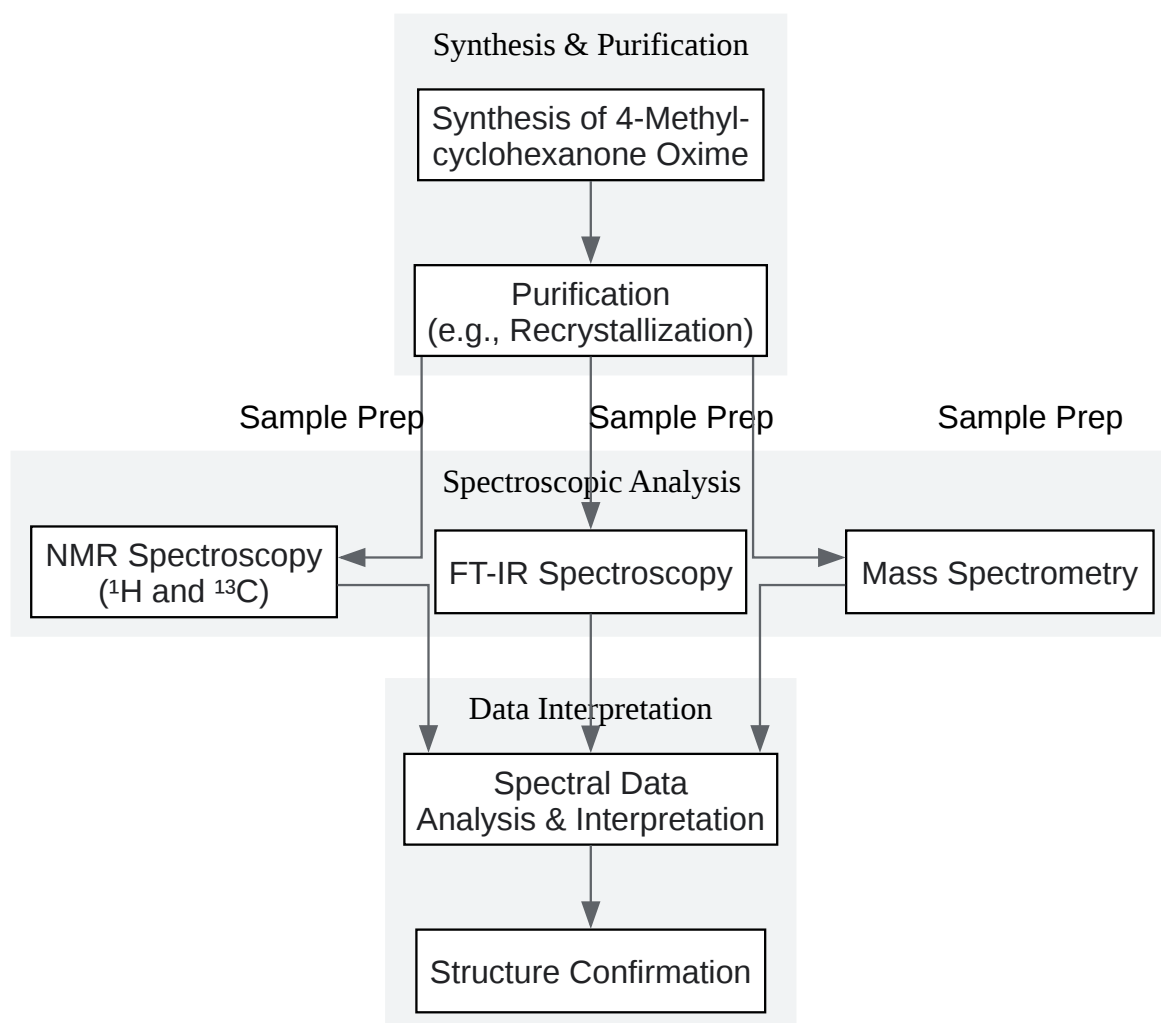
- Dissolve a small amount of the sample in a suitable solvent (e.g., methanol, acetonitrile) to a concentration of approximately 1 mg/mL.
- Further dilute the stock solution as needed for the specific mass spectrometer and ionization technique being used.

Data Acquisition (e.g., using Electrospray Ionization - ESI):

- Introduce the sample solution into the mass spectrometer's ion source via direct infusion or through a liquid chromatography (LC) system.
- Apply appropriate ESI conditions (e.g., capillary voltage, nebulizing gas pressure, drying gas flow rate, and temperature) to generate gas-phase ions.
- Acquire the mass spectrum over a desired m/z range.

Experimental Workflow

The following diagram illustrates a typical workflow for the spectroscopic analysis of a synthesized organic compound like **4-Methylcyclohexanone oxime**.



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Caption: Workflow for the synthesis and spectroscopic characterization.

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References

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